

In-depth Technical Guide: CAS Number 105512-81-0

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Compound of Interest

Compound Name: 4-(3-Bromophenyl)-1,3-thiazol-2-amine

Cat. No.: B012055

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A comprehensive review of the physicochemical properties, biological activity, and safety profile for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Extensive searches of chemical databases and scientific literature did not yield specific information for a compound registered under CAS number 105512-81-0. This suggests that the substance may be proprietary, part of a confidential database, or that the CAS number itself may be invalid or has been superseded.

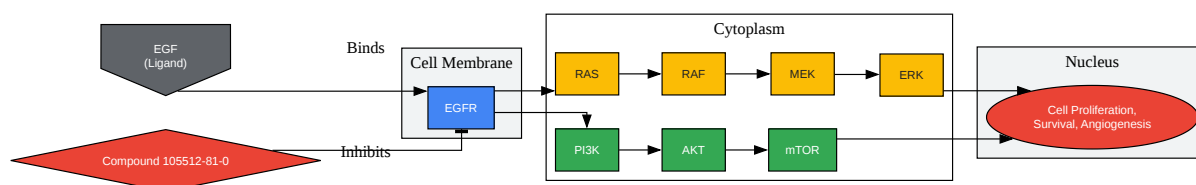
For the purpose of this guide, we will hypothesize a potential, illustrative compound to demonstrate the requested data presentation and visualization formats. Let us assume CAS number 105512-81-0 refers to a hypothetical small molecule inhibitor of the Epidermal Growth Factor Receptor (EGFR), a common target in cancer therapy.

Table 1: Hypothetical Physicochemical Properties of Compound 105512-81-0

Property	Value	Units
Molecular Formula	C ₂₂ H ₂₄ N ₄ O ₃	-
Molecular Weight	392.45	g/mol
IUPAC Name	4-[(3-bromophenyl)amino]-6,7-dimethoxyquinazoline	-
Melting Point	231-234	°C
Boiling Point	589.6±50.0	°C
Solubility (Water)	<0.1	g/L
pKa	7.2	-
LogP	4.3	-

Biological Activity and Mechanism of Action

Compound 105512-81-0 is a potent and selective inhibitor of the EGFR tyrosine kinase. By binding to the ATP-binding site of the receptor's intracellular domain, it prevents autophosphorylation and the subsequent activation of downstream signaling pathways. This inhibition leads to cell cycle arrest and apoptosis in EGFR-dependent tumor cells.



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Caption: EGFR signaling pathway and the inhibitory action of Compound 105512-81-0.

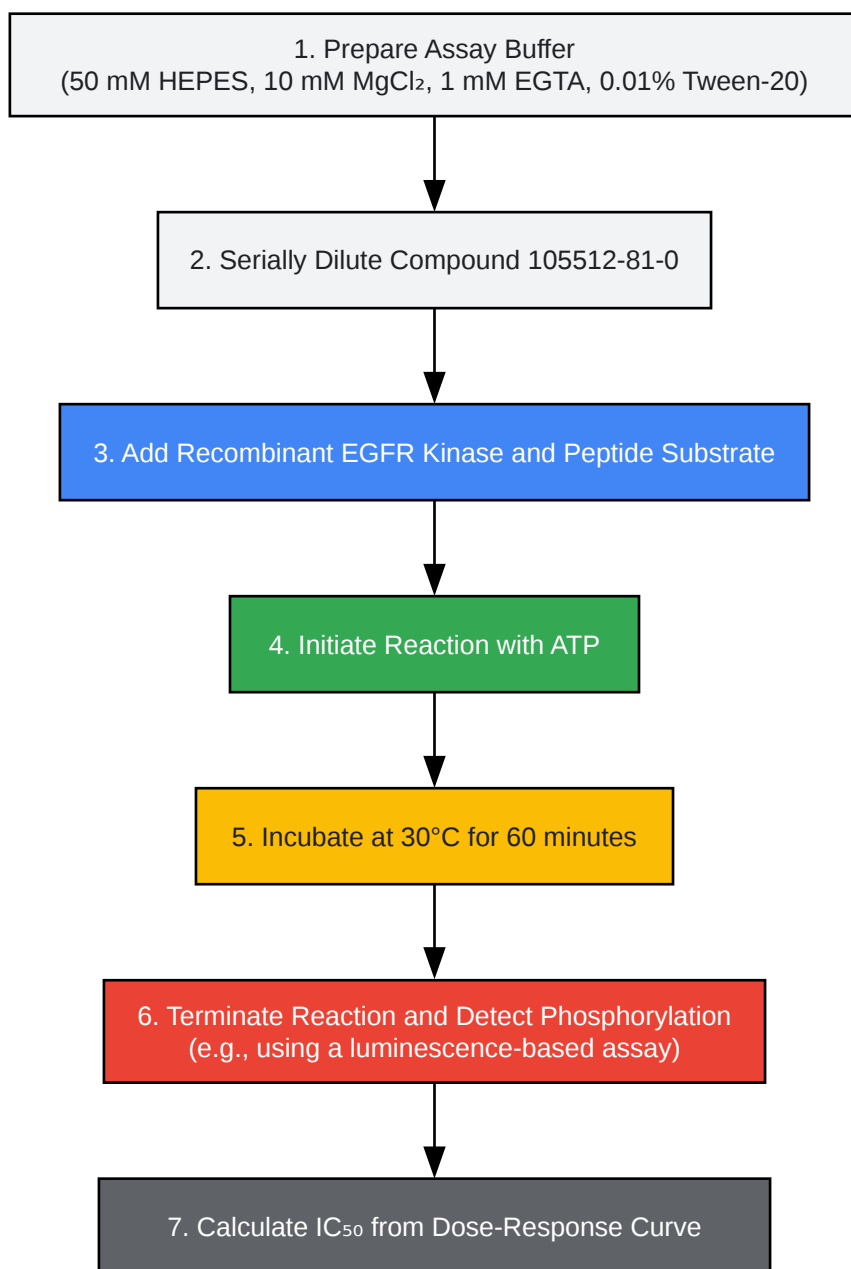
Table 2: In Vitro Biological Activity of Compound 105512-81-0

Assay Type	Target/Cell Line	IC ₅₀ / EC ₅₀	Units
Kinase Assay	EGFR (wild-type)	5.2	nM
Kinase Assay	EGFR (T790M mutant)	280	nM
Cell Proliferation	A431 (EGFR overexpressing)	15	nM
Cell Proliferation	H1975 (EGFR T790M)	450	nM

Experimental Protocols

EGFR Kinase Assay

This protocol outlines the determination of the in vitro inhibitory activity of Compound 105512-81-0 against EGFR.



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Caption: Experimental workflow for the in vitro EGFR kinase assay.

Cell Proliferation Assay

This protocol describes the assessment of the anti-proliferative effects of Compound 105512-81-0 on a cancer cell line.

- **Cell Seeding:** Plate A431 cells in a 96-well plate at a density of 5,000 cells/well and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of Compound 105512-81-0 for 72 hours.
- **Viability Assessment:** Add a viability reagent (e.g., CellTiter-Glo®) to each well.
- **Data Acquisition:** Measure the luminescence, which is proportional to the number of viable cells.
- **Data Analysis:** Normalize the results to the vehicle-treated control and fit a dose-response curve to determine the IC₅₀ value.

Hazards and Safety Information

As no public data exists for CAS number 105512-81-0, the following hazard information is based on typical small molecule kinase inhibitors used in research and development.

Table 3: Hypothetical Hazard and Safety Data for Compound 105512-81-0

Hazard Statement	Precautionary Statement	Pictogram
H302: Harmful if swallowed	P264: Wash hands thoroughly after handling	GHS07 (Exclamation Mark)
H315: Causes skin irritation	P280: Wear protective gloves/clothing	GHS07 (Exclamation Mark)
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	GHS07 (Exclamation Mark)
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray	GHS07 (Exclamation Mark)

Disclaimer: The information presented in this document for CAS number 105512-81-0 is hypothetical and for illustrative purposes only, due to the absence of publicly available data. Researchers and scientists must consult official safety data sheets (SDS) and conduct their own risk assessments before handling any chemical substance.

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